

# Application Notes & Protocols: 2-Phenyl-2-pyrrolidin-1-ylacetamide (Noopept) in Neuroscience Research

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## Compound of Interest

**Compound Name:** 2-Phenyl-2-pyrrolidin-1-ylacetamide

**Cat. No.:** B1266574

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## Introduction

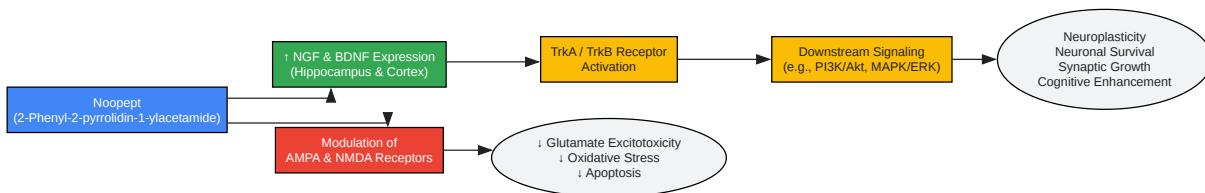
**2-Phenyl-2-pyrrolidin-1-ylacetamide**, commonly known as Noopept (GVS-111), is a synthetic dipeptide derivative with potent nootropic and neuroprotective properties.<sup>[1][2][3]</sup> Developed in Russia in the mid-1990s, it is structurally related to the racetam family of drugs but is reported to be up to 1000 times more potent than Piracetam.<sup>[4]</sup> Its unique pharmacological profile makes it a valuable tool for investigating mechanisms of cognition, memory, neuroprotection, and potential therapeutic strategies for neurodegenerative disorders.

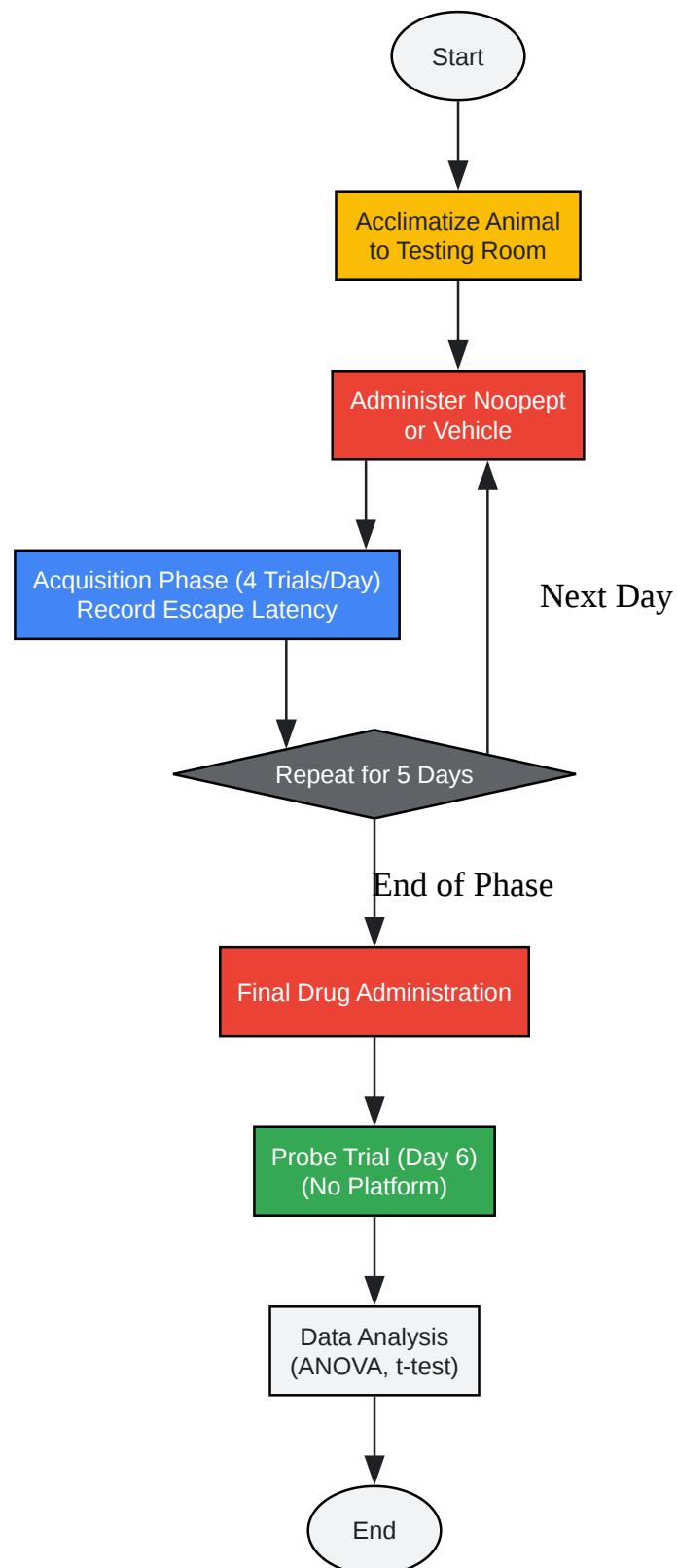
Noopept's primary metabolite, cycloprolylglycine (cPG), is thought to be responsible for its longer-term effects, as Noopept itself has a very short half-life.<sup>[5]</sup> This compound has demonstrated efficacy in various preclinical models of cognitive deficit, including those related to vascular damage, trauma, and Alzheimer's disease.<sup>[1][4][6]</sup>

## Mechanism of Action

Noopept exerts its effects through a multi-faceted mechanism, primarily centered on the enhancement of neurotrophic signaling and modulation of neurotransmitter systems.

- Neurotrophin Upregulation: A key mechanism is the stimulation of Nerve Growth Factor (NGF) and Brain-Derived Neurotrophic Factor (BDNF) expression in the hippocampus and cerebral cortex.[4][7][8] Both acute and chronic administration have been shown to increase NGF and BDNF mRNA and protein levels.[5][7][8][9] This upregulation is critical for neuroplasticity, long-term potentiation (LTP), neuronal survival, and differentiation.[3][4]
- Neurotransmitter System Modulation: Noopept modulates the activity of AMPA and NMDA glutamate receptors, which are fundamental to learning and memory processes.[4] It helps normalize glutamate transmission, thereby protecting neurons from excitotoxicity.[4][5] Additionally, it appears to enhance cholinergic signaling, which is often impaired in cognitive disorders.[5]
- Neuroprotective Effects: The compound exhibits significant neuroprotective properties by inhibiting oxidative stress, reducing intracellular calcium overload, and suppressing mitochondrial apoptotic pathways.[1][10] Studies have shown it can protect neurons from amyloid-beta (A $\beta$ ) induced toxicity, reduce tau hyperphosphorylation, and attenuate damage in models of cerebral ischemia.[1][10][11]



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